

# A Comparative Study on the Environmental Fate of Diethylene Glycol and Its Alternatives

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## Compound of Interest

Compound Name: Diethylene Glycol

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This guide provides an objective comparison of the environmental fate of **Diethylene Glycol** (DEG) and its common alternatives, including Propylene Glycol (PG), Glycerin, and 1,3-Propanediol (PDO). The information presented is supported by experimental data from standardized ecotoxicological and biodegradability studies to assist in making informed decisions regarding chemical selection in research and development processes.

## Introduction to Diethylene Glycol and Its Alternatives

**Diethylene Glycol** (DEG) is a versatile organic compound utilized in a wide array of industrial applications, including as a solvent, humectant, and chemical intermediate. However, concerns regarding its environmental impact have prompted the consideration of safer alternatives. This guide focuses on a comparative analysis of the environmental characteristics of DEG and three primary alternatives: Propylene Glycol (PG), Glycerin (also known as glycerol), and 1,3-Propanediol (PDO). The selection of these alternatives is based on their functional similarities to DEG and their increasing adoption in various industries. Understanding the environmental fate—encompassing biodegradability, aquatic toxicity, and bioaccumulation potential—of these compounds is crucial for sustainable chemical management and the development of environmentally benign products.

## Environmental Fate Profiles

## Diethylene Glycol (DEG)

**Diethylene Glycol** is a synthetic, colorless, and odorless liquid that is miscible with water.[1] When released into the environment, its high water solubility and low vapor pressure suggest that it will predominantly partition to the water compartment.[2] The substance is considered to be readily biodegradable, although some studies indicate that it may not always meet the strict 10-day window criterion for ready biodegradability under all test conditions.[3][4] Its potential for bioaccumulation is low, and it exhibits low toxicity to aquatic organisms on an acute basis.[1][3]

## Propylene Glycol (PG)

Propylene Glycol is a synthetic organic compound that is also colorless, odorless, and miscible with water.[5] It is generally recognized as safe for use in food and cosmetics. Environmentally, PG is readily biodegradable in freshwater, seawater, and soil.[5] It has a low potential for bioaccumulation.[6] While its acute toxicity to aquatic organisms is low, high concentrations of PG can exert a significant biochemical oxygen demand (BOD) in surface waters, which can lead to oxygen depletion and adversely affect aquatic life.[5][7]

## Glycerin (Glycerol)

Glycerin is a simple polyol compound that is naturally derived from vegetable oils or animal fats and can also be synthesized. It is a colorless, odorless, and viscous liquid that is completely miscible with water. Glycerin is readily biodegradable and is not expected to persist in the environment.[8] It has a very low potential for bioaccumulation.[9] The aquatic toxicity of glycerin is low.[10] However, similar to propylene glycol, the release of large quantities of glycerin into waterways can lead to eutrophication and oxygen depletion due to its high biodegradability.[8]

## 1,3-Propanediol (PDO)

1,3-Propanediol is a colorless, viscous liquid that is miscible with water. It can be produced through chemical synthesis or from renewable resources via fermentation. PDO is considered to be readily biodegradable.[11] It has a low potential for bioaccumulation. The acute toxicity of 1,3-propanediol to aquatic organisms is low.[12][13]

## Quantitative Data Summary

The following tables summarize the key quantitative data on the environmental fate of **Diethylene Glycol** and its alternatives.

Table 1: Biodegradability

Substance	Test Guideline	Result	Conclusion
Diethylene Glycol	OECD 301A	90-100% degradation after 28 days (10-day window missed)[3]	Readily biodegradable[3]
OECD 301B	70-80% (CO <sub>2</sub> evolution), 90-100% (DOC removal) after 28 days[3]	Readily biodegradable[3]	
Propylene Glycol	OECD 301F	>60% biodegradation in 10 days	Readily biodegradable[4]
Glycerin	OECD 301D	82% degradation in 20 days[14]	Readily biodegradable[14]
1,3-Propanediol	Not Specified	Readily biodegradable[12]	Readily biodegradable[12]

Table 2: Aquatic Toxicity

Substance	Species	Test Guideline	Endpoint	Value (mg/L)
Diethylene Glycol				
Oncorhynchus mykiss (Rainbow Trout)	OECD 203	96h LC50	18,000 - 46,000	[15]
Pimephales promelas (Fathead Minnow)	OECD 203	96h LC50	75,200	[3]
Daphnia magna (Water Flea)	OECD 202	48h EC50	>10,000	[3]
Scenedesmus quadricauda (Green Algae)	Not Specified	8-day TGK	2,700	[3]
Propylene Glycol				
Oncorhynchus mykiss (Rainbow Trout)	OECD 203	96h LC50	40,613	[5]
Pimephales promelas (Fathead Minnow)	OECD 203	96h LC50	51,400	[16]
Daphnia magna (Water Flea)	OECD 202	48h EC50	43,500	[17]
Pseudokirchneria lla subcapitata (Green Algae)	Not Specified	96h EC50	19,000	[16]
Glycerin				
Oncorhynchus mykiss (Rainbow Trout)	OECD 203	96h LC50	54,000	[14]

Trout)

Daphnia magna (Water Flea)	OECD 202	24h EC50	>10,000[14]
Scenedesmus quadricauda (Green Algae)	Not Specified	168h Threshold limit	>10,000[14]
1,3-Propanediol			
Pimephales promelas (Fathead Minnow)	OECD 203	96h LC50	>9,720[13]
Daphnia magna (Water Flea)	OECD 202	48h EC50	7,417
Desmodesmus subspicatus (Green Algae)	OECD 201	72h ErC50	>10,000

Table 3: Bioaccumulation Potential

Substance	Log K <sub>ow</sub>	Bioconcentration Factor (BCF)	Conclusion
Diethylene Glycol	-1.98[2]	100[3]	Low potential for bioaccumulation[3]
Propylene Glycol	-0.92[6]	Not expected to be significant[18]	Low potential for bioaccumulation[6]
Glycerin	-1.76[19]	Not expected to be bioaccumulative[9]	Low potential for bioaccumulation[9]
1,3-Propanediol	Not Specified	Not bioaccumulative[12]	Low potential for bioaccumulation[12]

## Experimental Protocols

Detailed methodologies for the key experiments cited in this guide are based on the Organization for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals.

### OECD 301D: Ready Biodegradability - Closed Bottle Test

This test evaluates the ready biodegradability of a substance in an aerobic aqueous medium by measuring the consumption of dissolved oxygen.[\[2\]](#)

- Principle: A solution or suspension of the test substance in a mineral medium is inoculated with a small number of microorganisms from a mixed population (e.g., from a sewage treatment plant) and kept in a completely filled, stoppered bottle in the dark at a constant temperature.[\[20\]](#) The degradation of the test substance is followed by the analysis of dissolved oxygen over a 28-day period.[\[20\]](#) The percentage of biodegradation is calculated as the ratio of the biochemical oxygen demand (BOD) to the theoretical oxygen demand (ThOD).[\[2\]](#)
- Test Conditions:
  - Test Duration: 28 days.[\[20\]](#)
  - Inoculum: Mixed population of microorganisms from a sewage treatment plant.[\[20\]](#)
  - Test Substance Concentration: Typically 2-5 mg/L.[\[20\]](#)
  - Temperature:  $20 \pm 1$  °C.[\[11\]](#)
  - Light: Kept in the dark.[\[20\]](#)
- Pass Criteria: The substance is considered readily biodegradable if the percentage of biodegradation reaches 60% of the ThOD within a 10-day window.[\[20\]](#) The 10-day window begins when the degree of biodegradation has reached 10% and must end before day 28.[\[21\]](#)

### OECD 203: Fish, Acute Toxicity Test

This test determines the acute lethal toxicity of a substance to fish.[22]

- Principle: Fish are exposed to the test substance, which is added to water in a range of concentrations, for a 96-hour period.[22][23] Mortalities are recorded at 24, 48, 72, and 96 hours, and the concentration that is lethal to 50% of the test fish (LC50) is determined.[23]
- Test Conditions:
  - Test Duration: 96 hours.[23]
  - Test Organism: Recommended species include Rainbow Trout (*Oncorhynchus mykiss*) and Fathead Minnow (*Pimephales promelas*).[24]
  - Number of Concentrations: At least five concentrations in a geometric series.[23]
  - Number of Fish: At least seven fish per concentration.[23]
  - Loading Rate: For static and semi-static tests, the loading rate should not exceed 0.8 g of fish per liter of test solution.[24]

## OECD 202: *Daphnia* sp., Acute Immobilisation Test

This test assesses the acute toxicity of a substance to *Daphnia* species.[25]

- Principle: Young daphnids (less than 24 hours old) are exposed to the test substance in a range of concentrations for 48 hours.[18] The endpoint is the immobilization of the daphnids, which is defined as the inability to swim within 15 seconds after gentle agitation of the test vessel.[26] The concentration that immobilizes 50% of the daphnids (EC50) is calculated.[26]
- Test Conditions:
  - Test Duration: 48 hours.[18]
  - Test Organism: *Daphnia magna* is the preferred species.[1]
  - Number of Concentrations: At least five concentrations.[18]

- Number of Daphnids: At least 20 daphnids per concentration, divided into at least four replicates.[18]
- Temperature:  $20 \pm 2$  °C.[1]

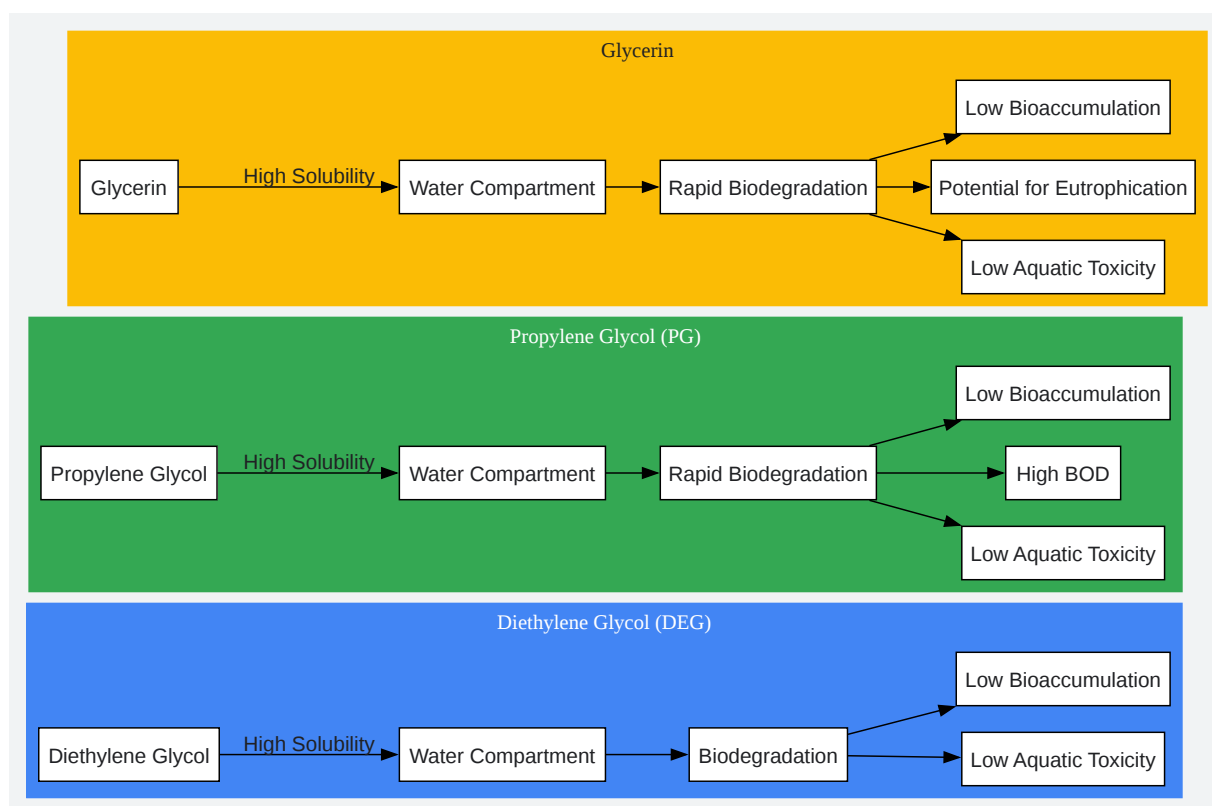
## OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

This test evaluates the effect of a substance on the growth of freshwater microalgae.[27]

- Principle: Exponentially growing cultures of a selected species of alga are exposed to various concentrations of the test substance over a period of 72 hours.[28] The growth in the test cultures is compared to that of control cultures.[28] The endpoint is the inhibition of growth, expressed as the concentration that causes a 50% reduction in growth (EC50).[29]
- Test Conditions:
  - Test Duration: 72 hours.[28]
  - Test Organism: Recommended species include *Pseudokirchneriella subcapitata* and *Desmodesmus subspicatus*.[30]
  - Number of Concentrations: At least five concentrations.[28]
  - Replicates: Three replicates per concentration.[28]
  - Light: Continuous, uniform illumination.[28]
  - Temperature: 21-24 °C.[31]

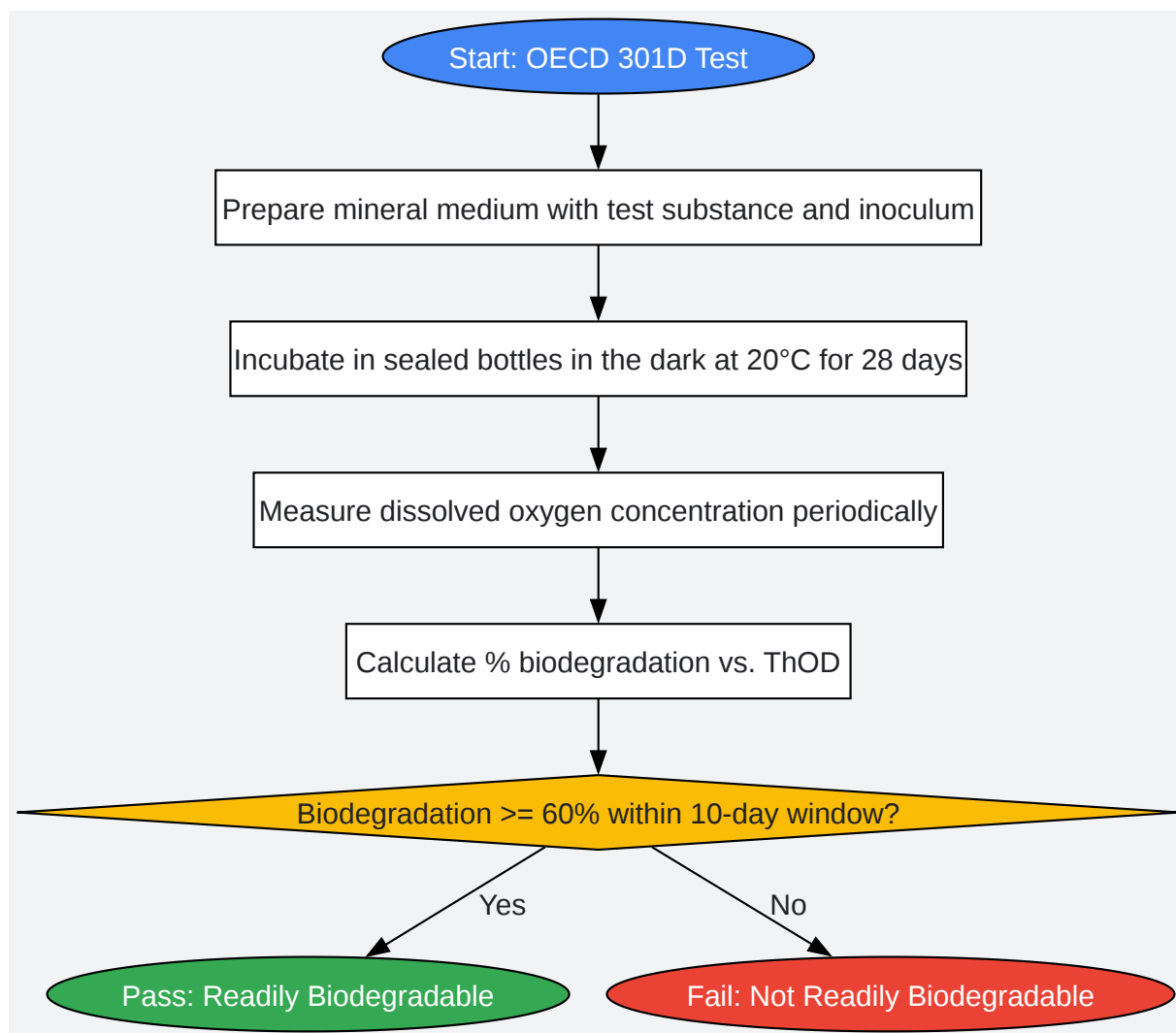
## Mandatory Visualizations





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Caption: Environmental fate pathways of DEG and its alternatives.



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Caption: Workflow for OECD 301D ready biodegradability test.

## Conclusion

This comparative analysis indicates that Propylene Glycol, Glycerin, and 1,3-Propanediol are environmentally preferable alternatives to **Diethylene Glycol**. All three alternatives are readily biodegradable and exhibit low aquatic toxicity and low potential for bioaccumulation. While

DEG is also readily biodegradable, its performance can be more variable depending on the test conditions. A key consideration for both Propylene Glycol and Glycerin is their high biochemical oxygen demand, which can negatively impact aquatic ecosystems if they are released in large quantities. The selection of the most appropriate alternative will depend on the specific application, performance requirements, and a comprehensive risk assessment that considers the entire life cycle of the product. This guide provides the foundational environmental fate data to support such an assessment.

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